

Application Notes and Protocols for OM-153 in Mouse Xenograft Models

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Compound of Interest

Compound Name: OM-153

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Topic: **OM-153** In Vivo Study Design for Mouse Xenograft Models

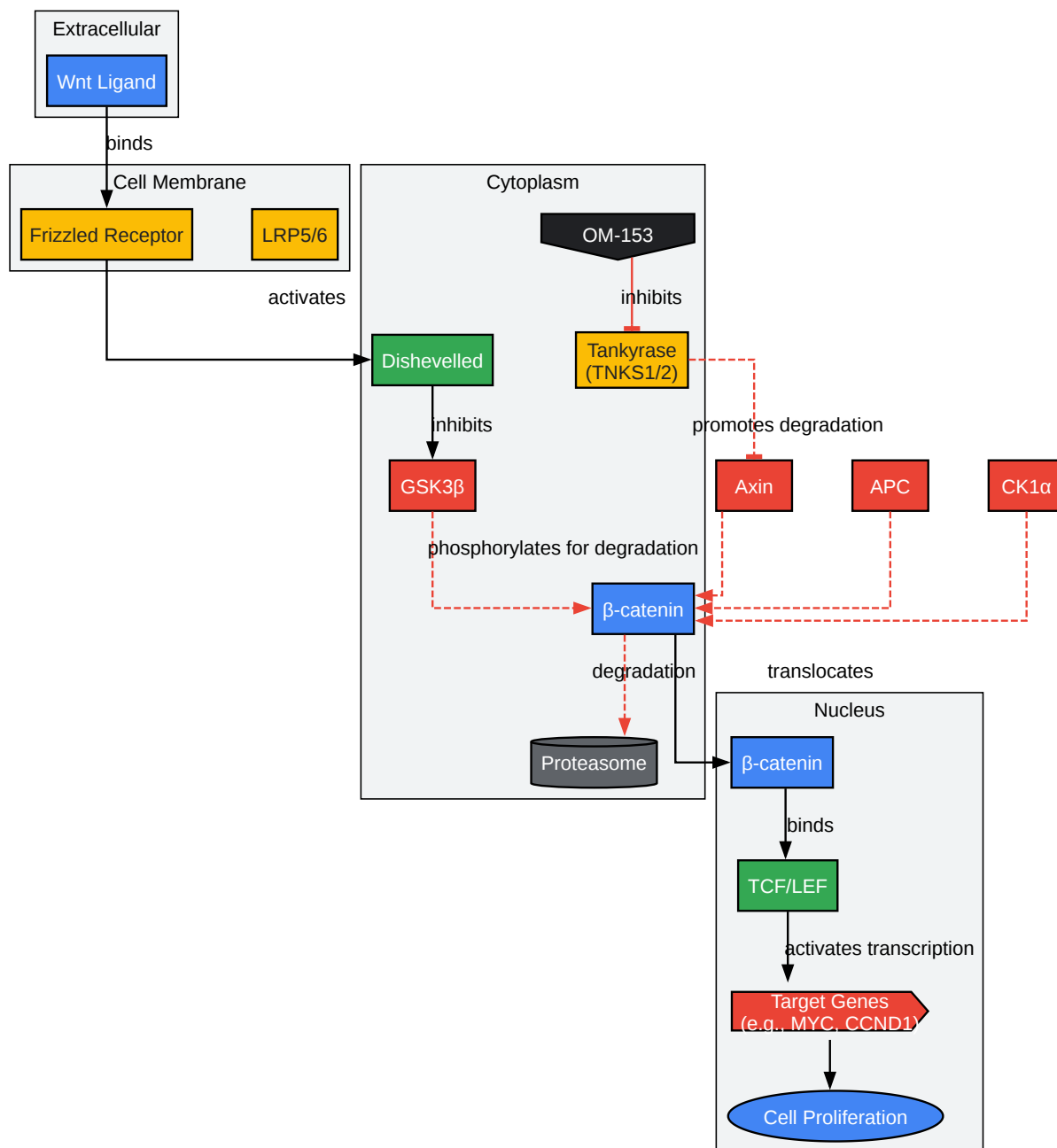
Audience: Researchers, scientists, and drug development professionals.

Introduction

OM-153 is a potent and selective small molecule inhibitor of tankyrase 1 and 2 (TNKS1/2).^{[1][2]} Tankyrases are members of the poly(ADP-ribose) polymerase (PARP) family and play a crucial role in various cellular processes, including the regulation of Wnt/ β -catenin signaling.^{[3][4][5]} In many cancers, dysregulation of the Wnt/ β -catenin pathway leads to uncontrolled cell proliferation. **OM-153** inhibits tankyrases, leading to the stabilization of Axin proteins, which are key components of the β -catenin destruction complex.^{[3][4][5]} This action promotes the degradation of β -catenin, thereby downregulating Wnt signaling and inhibiting cancer cell growth.^{[3][4][5]} Preclinical studies have demonstrated the anti-tumor efficacy of **OM-153** in mouse xenograft models, highlighting its potential as a therapeutic agent.^{[3][4][6]} These application notes provide a detailed protocol for an in vivo study of **OM-153** using a human colon carcinoma xenograft model in mice.

Mechanism of Action: Wnt/ β -catenin Signaling Pathway

OM-153 targets tankyrase, an enzyme that negatively regulates the Wnt/ β -catenin signaling pathway. By inhibiting TNKS1/2, **OM-153** prevents the PARsylation and subsequent degradation of Axin. Axin then serves as a scaffold for the β -catenin destruction complex, leading to the phosphorylation and ubiquitination of β -catenin, marking it for proteasomal degradation. In cancer cells with a hyperactive Wnt pathway, this leads to a reduction in nuclear β -catenin, decreased transcription of Wnt target genes like MYC, and ultimately, reduced cell proliferation.[3][4]



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Caption: Wnt/β-catenin signaling pathway and the inhibitory action of **OM-153**.

Experimental Protocols

Cell Line and Culture

- Cell Line: COLO 320DM (ATCC CCL-220.1), a human colon adenocarcinoma cell line with an APC mutation leading to activated Wnt signaling.[\[3\]](#)
- Culture Medium: RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO₂.

Animal Model

- Species: Severe Combined Immunodeficient (SCID) mice (e.g., CB17-SCID), 6-8 weeks old, female.
- Acclimatization: Allow mice to acclimatize for at least one week before the start of the experiment.
- Housing: House mice in sterile conditions in individually ventilated cages with free access to sterile food and water.

Xenograft Implantation

- Cell Preparation: Harvest COLO 320DM cells during the logarithmic growth phase. Wash the cells with sterile phosphate-buffered saline (PBS) and resuspend in a 1:1 mixture of PBS and Matrigel at a concentration of 5×10^7 cells/mL.
- Implantation: Subcutaneously inject 100 µL of the cell suspension (5×10^6 cells) into the right flank of each mouse.
- Tumor Monitoring: Monitor tumor growth by measuring the length and width of the tumors with calipers every 2-3 days. Calculate tumor volume using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Randomization: When tumors reach an average volume of 100-150 mm³, randomize the mice into treatment and control groups.

OM-153 Formulation and Administration

- Formulation: Prepare **OM-153** for oral administration. A suggested vehicle is a solution of 0.5% hydroxypropyl methylcellulose (HPMC) and 0.2% Tween 80 in sterile water.
- Administration: Administer **OM-153** or vehicle control orally (p.o.) twice daily (BID).[\[3\]](#)[\[4\]](#)[\[7\]](#)

Study Design and Data Collection

The following table summarizes a recommended study design based on published data.[\[3\]](#)[\[8\]](#)

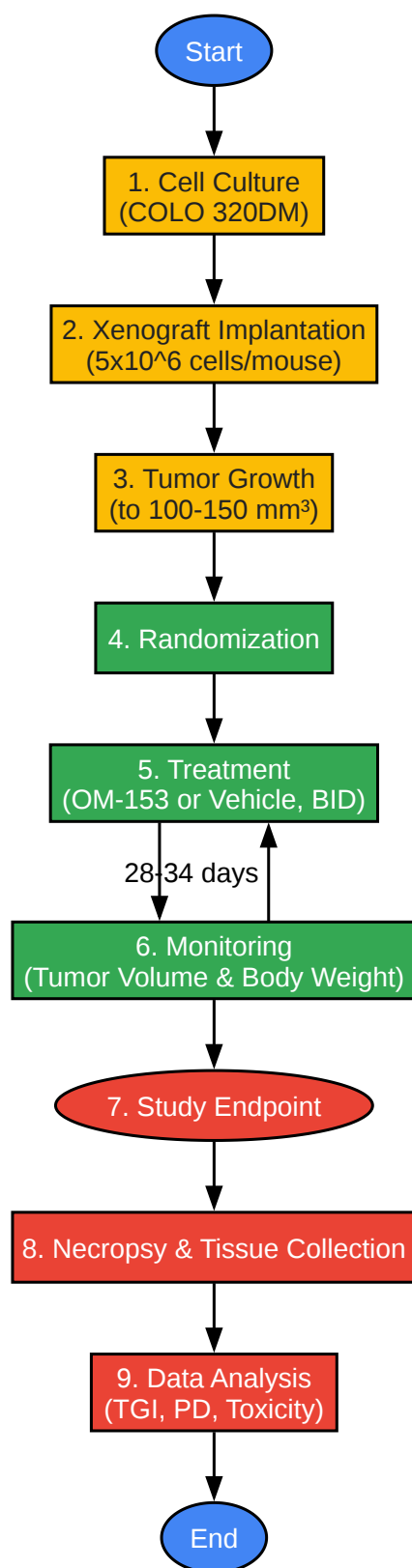
Parameter	Recommendation
Animal Model	CB17-SCID mice
Cell Line	COLO 320DM
Number of Cells	5 x 10 ⁶ cells in 100 µL (1:1 PBS/Matrigel)
Tumor Implantation	Subcutaneous, right flank
Treatment Groups	Vehicle Control, OM-153 (0.33, 1, 3.3, 10 mg/kg)
Administration Route	Oral (p.o.), twice daily
Treatment Duration	28-34 days
Tumor Measurement	Every 2-3 days with calipers
Body Weight	Measured every 2-3 days
Endpoint	Tumor volume, body weight, and post-necropsy analysis

Endpoint Analysis

- Tumor Growth Inhibition: At the end of the study, euthanize the mice and excise the tumors. Calculate the tumor growth inhibition (TGI) for each treatment group compared to the vehicle control.

- Pharmacodynamic Analysis: A subset of tumors can be collected at specific time points after the last dose to analyze the effect of **OM-153** on the Wnt signaling pathway. This can be done through:
 - Immunoblotting: To assess the protein levels of Axin1, Axin2, and β -catenin.[3][8]
 - RT-qPCR: To measure the mRNA levels of Wnt target genes such as DKK1, APCDD1, and NKD1.[3][8]
- Toxicity Assessment: Monitor mice for any signs of toxicity, including weight loss, changes in behavior, and altered organ morphology upon necropsy.[3][9][10] A dose of 10 mg/kg administered twice daily has been shown to be well-tolerated in mice.[3][4][9]

Experimental Workflow



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Caption: Experimental workflow for an **OM-153** in vivo xenograft study.

Quantitative Data Summary

The following tables provide a summary of key quantitative data for the in vivo evaluation of **OM-153**.

Table 1: OM-153 In Vitro Potency

Assay	Cell Line	IC50 / GI50
Tankyrase 1 (TNKS1) Inhibition	-	13 nM
Tankyrase 2 (TNKS2) Inhibition	-	2 nM
Wnt/ β -catenin Reporter Assay	HEK293	0.63 nM
Cell Growth Inhibition (GI50)	COLO 320DM	10 nM

Data sourced from MedchemExpress and other publications.[\[1\]](#)[\[2\]](#)

Table 2: Recommended In Vivo Study Parameters

Parameter	Value
Mouse Strain	CB17-SCID
Tumor Model	COLO 320DM Xenograft
OM-153 Doses	0.33, 1, 3.3, 10 mg/kg
Administration	Oral (p.o.), twice daily
Tumor Growth Inhibition	74% - 85% with 0.33-10 mg/kg doses
Tolerated Dose	Up to at least 10 mg/kg, twice daily
Toxic Dose	100 mg/kg, twice daily (causes weight loss and intestinal damage)

Data based on studies by Brinch et al.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Table 3: Pharmacodynamic Markers

Marker	Change with OM-153 Treatment
Axin1 Protein	Increased
Axin2 Protein	Increased
β -catenin Protein	Decreased
DKK1 mRNA	Decreased
APCDD1 mRNA	Decreased
NKD1 mRNA	Decreased

These markers can be assessed in tumor tissue to confirm the on-target activity of **OM-153**.^[3]
^[8]

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